

Application Notes and Protocols for In Vitro Cell Culture Assays Using Chrysin

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Compound of Interest

Compound Name: *Chrysin*

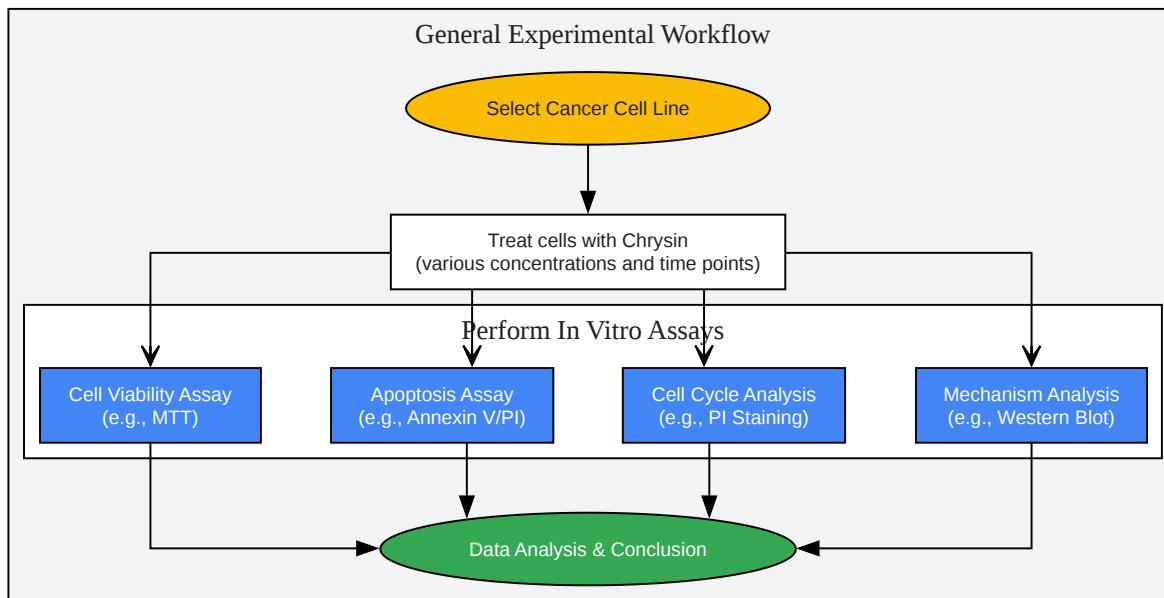
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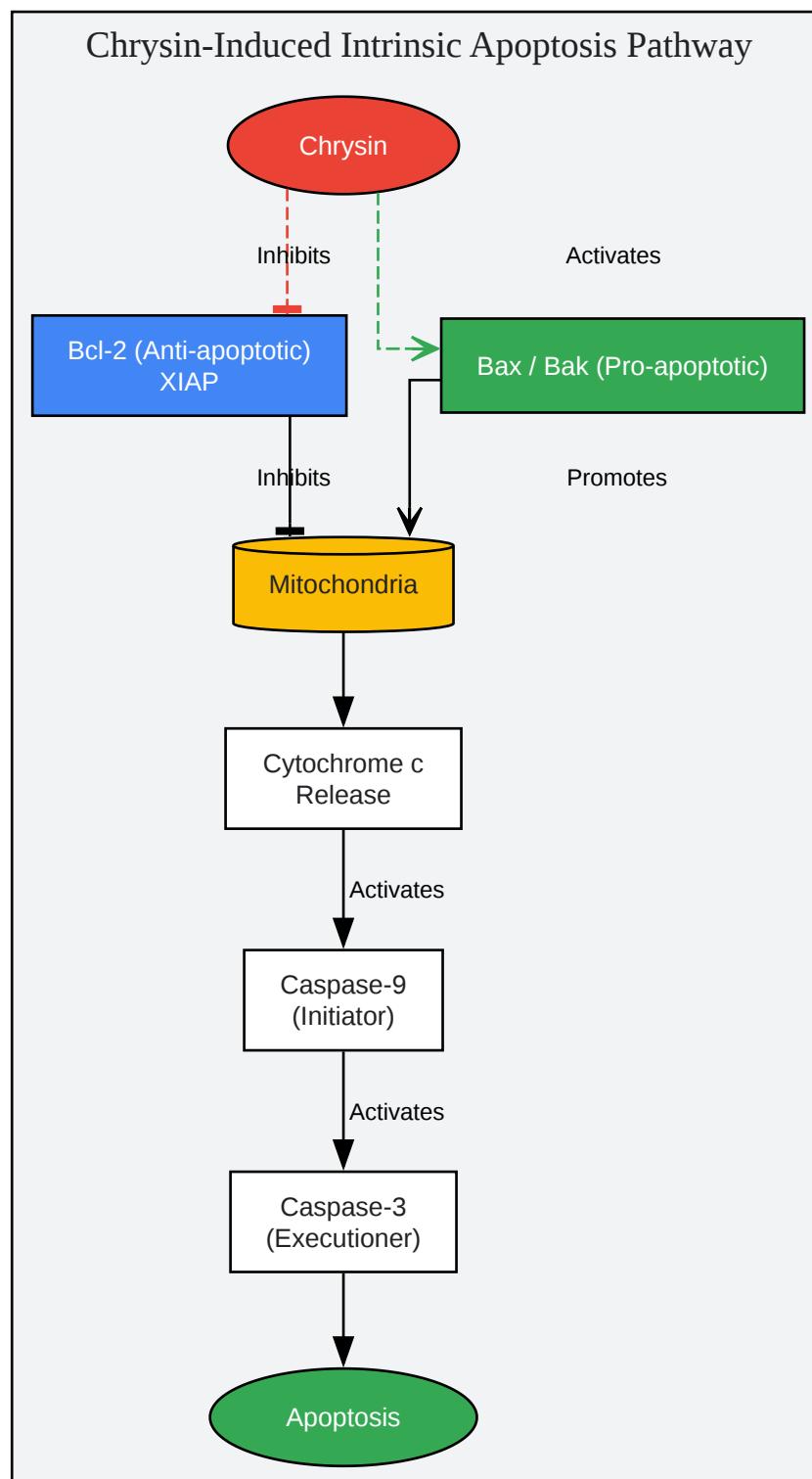
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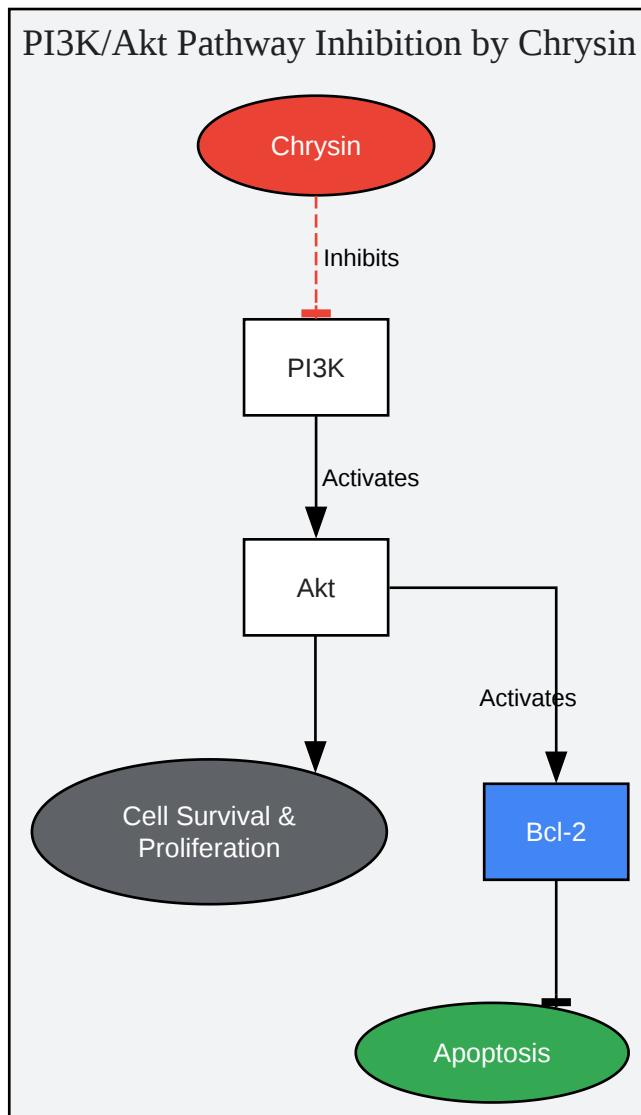
Audience: Researchers, scientists, and drug development professionals.

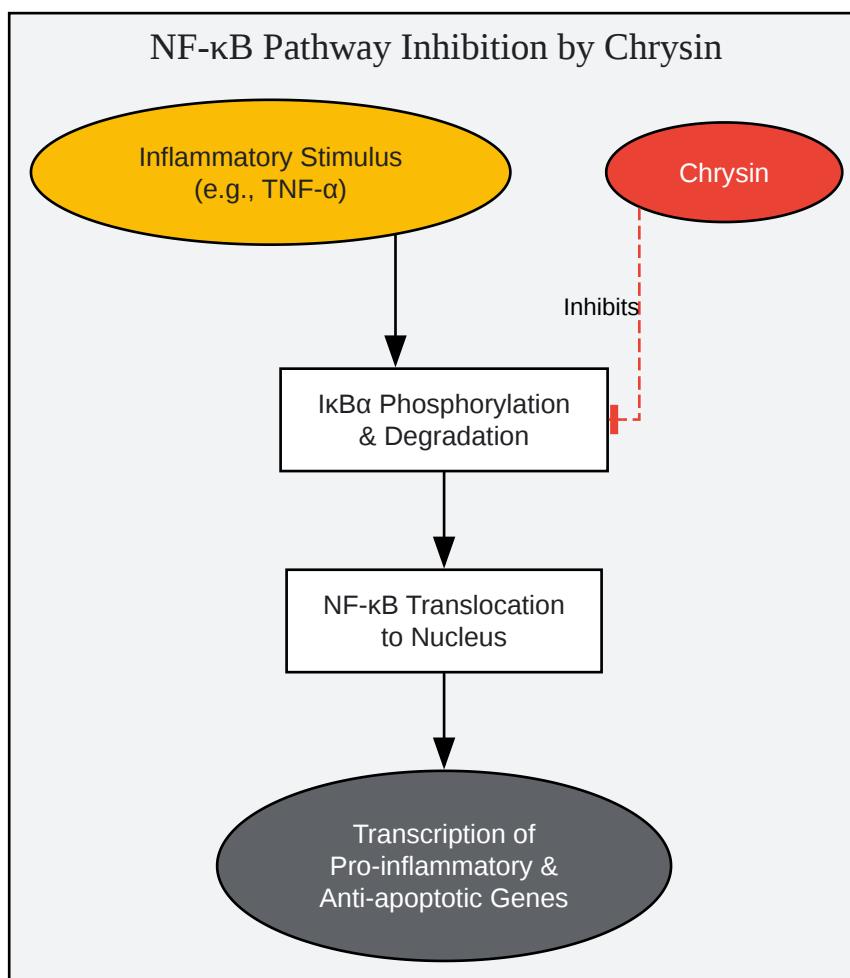
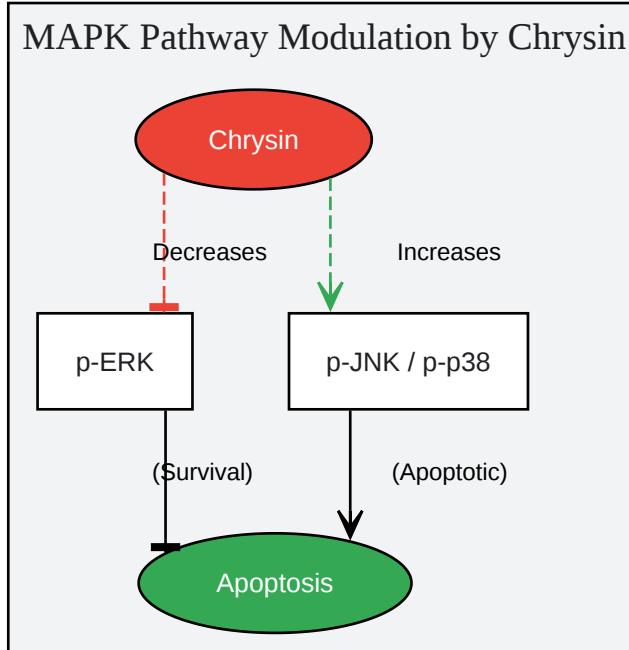
Introduction: **Chrysin** (5,7-dihydroxyflavone) is a natural flavonoid found in honey, propolis, and various plants.^{[1][2]} It has garnered significant attention in biomedical research due to its diverse pharmacological properties, including antioxidant, anti-inflammatory, and potent anti-cancer activities.^{[1][3]} Numerous in vitro studies have demonstrated that **chrysin** can inhibit proliferation, induce apoptosis (programmed cell death), and arrest the cell cycle in a wide range of cancer cell lines.^{[4][5]} Its mechanism of action involves the modulation of key cellular signaling pathways such as PI3K/Akt, MAPK, and NF-κB.^{[1][6][7]}

These application notes provide detailed protocols for common in vitro assays used to evaluate the anti-cancer effects of **chrysin**, present quantitative data from various studies, and illustrate the key signaling pathways it modulates.









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